

Thermochemical Properties of 3,4,4-Trimethylhexan-1-ol: A Technical Guide

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Compound of Interest

Compound Name: 3,4,4-Trimethylhexan-1-ol

Cat. No.: B15180625

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Introduction

This technical guide provides a comprehensive overview of the thermochemical properties of **3,4,4-Trimethylhexan-1-ol**. Due to the limited availability of specific experimental data for this compound in public databases, this document focuses on the fundamental physicochemical identifiers and outlines the standardized experimental protocols for determining key thermochemical parameters. The methodologies described herein are widely applicable to organic compounds, particularly alcohols, and are intended to serve as a valuable resource for researchers in the fields of chemistry, pharmacology, and materials science.

Physicochemical Identifiers of 3,4,4-Trimethylhexan-1-ol

A clear identification of the compound is the first step in any rigorous scientific investigation. The following table summarizes the key identifiers for **3,4,4-Trimethylhexan-1-ol**.

Identifier	Value
Molecular Formula	C ₉ H ₂₀ O
Molecular Weight	144.25 g/mol
CAS Number	66793-73-5
IUPAC Name	3,4,4-trimethylhexan-1-ol
Synonyms	1-Hexanol, 3,4,4-trimethyl-

Thermochemical Data

Experimental thermochemical data for **3,4,4-Trimethylhexan-1-ol**, such as the enthalpy of formation, standard entropy, and heat capacity, are not readily available in publicly accessible literature or databases. The determination of these properties requires precise experimental measurements. The following table outlines the key thermochemical properties of interest for a compound like **3,4,4-Trimethylhexan-1-ol**.

Property	Symbol	Value
Standard Molar Enthalpy of Formation (liquid)	$\Delta_f H^\circ(l)$	Data not publicly available
Standard Molar Enthalpy of Combustion	$\Delta_c H^\circ$	Data not publicly available
Standard Molar Entropy	S°	Data not publicly available
Molar Heat Capacity (liquid)	$C_p(l)$	Data not publicly available

Experimental Protocols: Determination of Enthalpy of Combustion

The enthalpy of combustion is a critical thermochemical parameter that can be determined experimentally using bomb calorimetry. This value can subsequently be used to calculate the enthalpy of formation.

Principle of Bomb Calorimetry

Bomb calorimetry is a constant-volume calorimetric technique used to determine the heat of combustion of a substance. The sample is ignited in a high-pressure oxygen environment within a sealed container (the "bomb"). The heat released by the combustion is absorbed by a surrounding water bath of known mass, and the temperature change of the water is measured.

Experimental Procedure

- **Sample Preparation:** A precise mass of the liquid sample (**3,4,4-Trimethylhexan-1-ol**) is weighed into a crucible. For volatile liquids, encapsulation in a gelatin capsule or use of a specific liquid sample holder is recommended to prevent evaporation.
- **Bomb Assembly:** The crucible containing the sample is placed in the bomb. A fuse wire, typically made of nickel-chromium or platinum, is connected to the ignition circuit and positioned to be in contact with the sample.
- **Pressurization:** The bomb is sealed and purged with oxygen to remove atmospheric nitrogen. It is then filled with high-purity oxygen to a pressure of approximately 25-30 atm.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in the calorimeter's insulated bucket. A stirrer is used to ensure uniform temperature distribution in the water, and a high-precision thermometer is used to monitor the temperature.
- **Temperature Equilibration:** The system is allowed to equilibrate until a stable initial temperature is recorded.
- **Ignition:** The sample is ignited by passing an electric current through the fuse wire.
- **Temperature Monitoring:** The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Data Analysis:** The heat capacity of the calorimeter (C_{cal}) is determined by calibrating the system with a substance of known heat of combustion, such as benzoic acid. The heat released by the combustion of the sample (q_{comb}) is calculated using the formula:

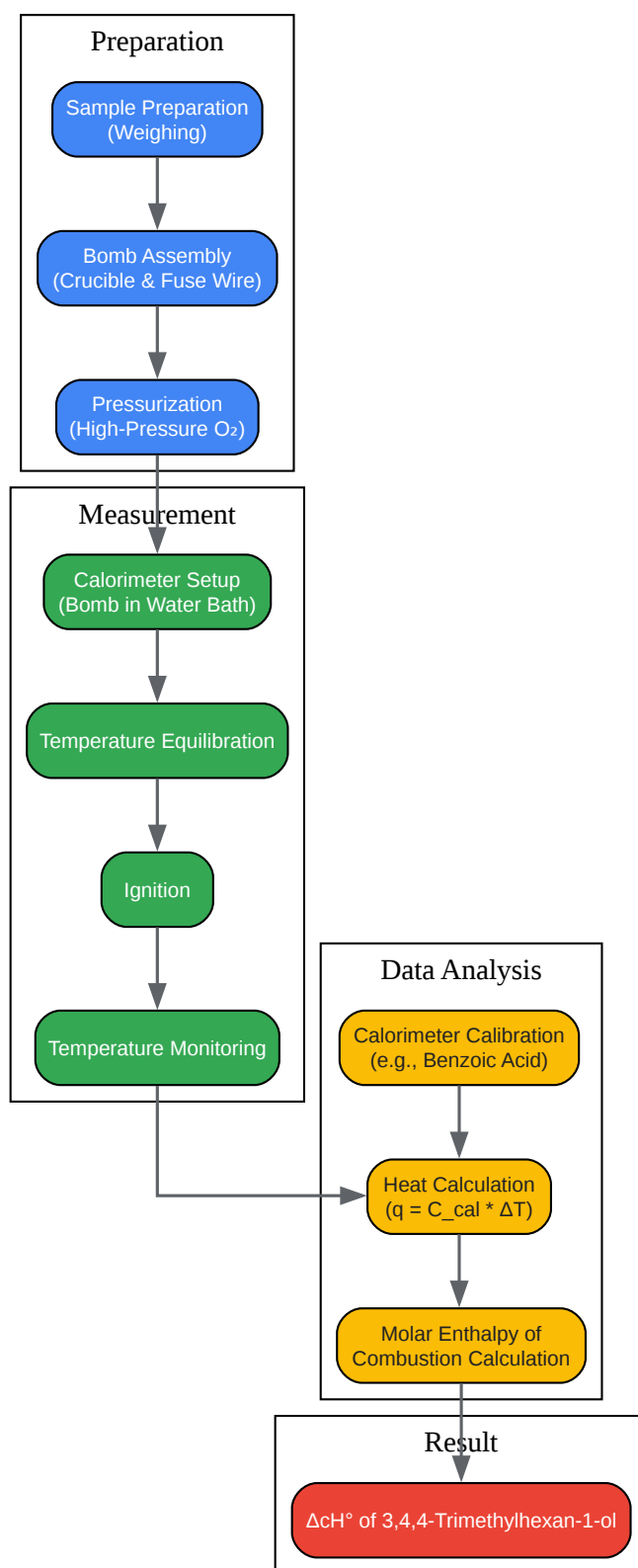
$$q_{comb} = C_{cal} * \Delta T$$

where ΔT is the corrected temperature rise. Corrections are made for the heat released by the ignition wire and for the formation of nitric acid from any residual nitrogen.

- Calculation of Enthalpy of Combustion: The molar enthalpy of combustion ($\Delta_c H^\circ$) is then calculated by dividing the heat of combustion by the number of moles of the sample burned.

Experimental Workflow for Bomb Calorimetry

The following diagram illustrates the logical flow of the experimental procedure for determining the enthalpy of combustion using a bomb calorimeter.



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Experimental Workflow for Bomb Calorimetry

Conclusion

While specific experimental thermochemical data for **3,4,4-Trimethylhexan-1-ol** are not currently available in the public domain, this guide provides the necessary foundational information and detailed experimental protocols for their determination. The outlined procedure for bomb calorimetry is a robust and widely accepted method for obtaining the enthalpy of combustion, a cornerstone of thermochemical characterization. Researchers are encouraged to utilize these methodologies to expand the body of knowledge on this and other related compounds.

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